

An In-depth Technical Guide to Sodium Tellurate: Properties, Safety, and Applications

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Compound of Interest

Compound Name: Sodium tellurate

CAS No.: 10101-83-4

Cat. No.: B167377

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **sodium tellurate** (Na_2TeO_4), covering its chemical identity, safety data, and key applications. The information is intended for professionals in research and development who require detailed, reliable data for laboratory and industrial use.

Chemical and Physical Properties

Sodium tellurate is an inorganic compound that serves as a source of the tellurate ion. It is a white, crystalline solid that is soluble in water.^[1] It is recognized for its oxidizing properties and is used in various chemical and material science applications.^{[1][2]}

Table 1: Chemical Identifiers for **Sodium Tellurate**

Identifier	Value
CAS Number	10101-83-4
Molecular Formula	Na ₂ TeO ₄
Molar Mass	237.58 g/mol
Synonyms	Disodium tellurate, Sodium tellurate(VI), Telluric acid disodium salt[2]

Table 2: Physical and Chemical Properties of **Sodium Tellurate**

Property	Value
Appearance	White or colorless crystalline solid[1]
Solubility	Soluble in water[1]
Crystal Structure	Tetragonal[2]
Stability	Stable under normal conditions, but can be moisture-sensitive[2]

Safety and Hazard Information

Sodium tellurate is a toxic compound and requires careful handling to avoid exposure. The primary routes of exposure are inhalation, ingestion, and skin contact.

Table 3: GHS Hazard Classification for **Sodium Tellurate**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	Harmful if swallowed
Skin Corrosion/Irritation	Category 2	Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation

Source: Fisher Scientific SDS

Table 4: Exposure Limits and Toxicity Data

Parameter	Value	Species
LD ₅₀ (Oral)	83 mg/kg	Rat (for Sodium Tellurite)
OSHA PEL (as Te)	0.1 mg/m ³	N/A
NIOSH REL (as Te)	0.1 mg/m ³ (10-hr TWA)	N/A
IDLH (as Te)	25 mg/m ³	N/A

Note: Specific LD₅₀ data for **sodium tellurate** is not readily available; the value for sodium tellurite is provided for reference due to the similar toxicity of tellurium compounds. Handle with extreme caution.

Handling and Storage

- Engineering Controls: Use process enclosures, local exhaust ventilation, or other engineering controls to maintain airborne levels below recommended exposure limits.
- Personal Protective Equipment (PPE):
 - Respiratory Protection: A NIOSH-approved respirator is required when dust is generated.
 - Hand Protection: Wear appropriate chemical-resistant gloves.

- Eye Protection: Use safety glasses and a face shield.
- Skin and Body Protection: Wear a protective lab coat.
- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers. Keep away from incompatible materials such as strong acids and oxidizing agents.

First Aid Measures

- After Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- After Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

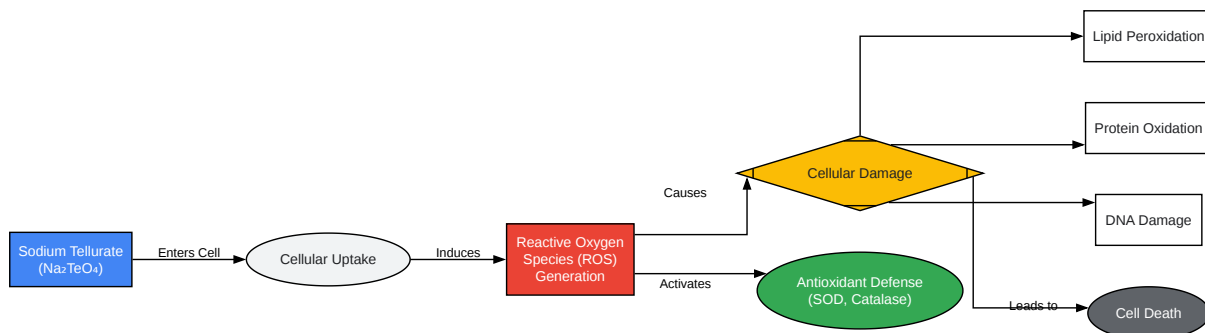
Toxicological Information and Signaling Pathways

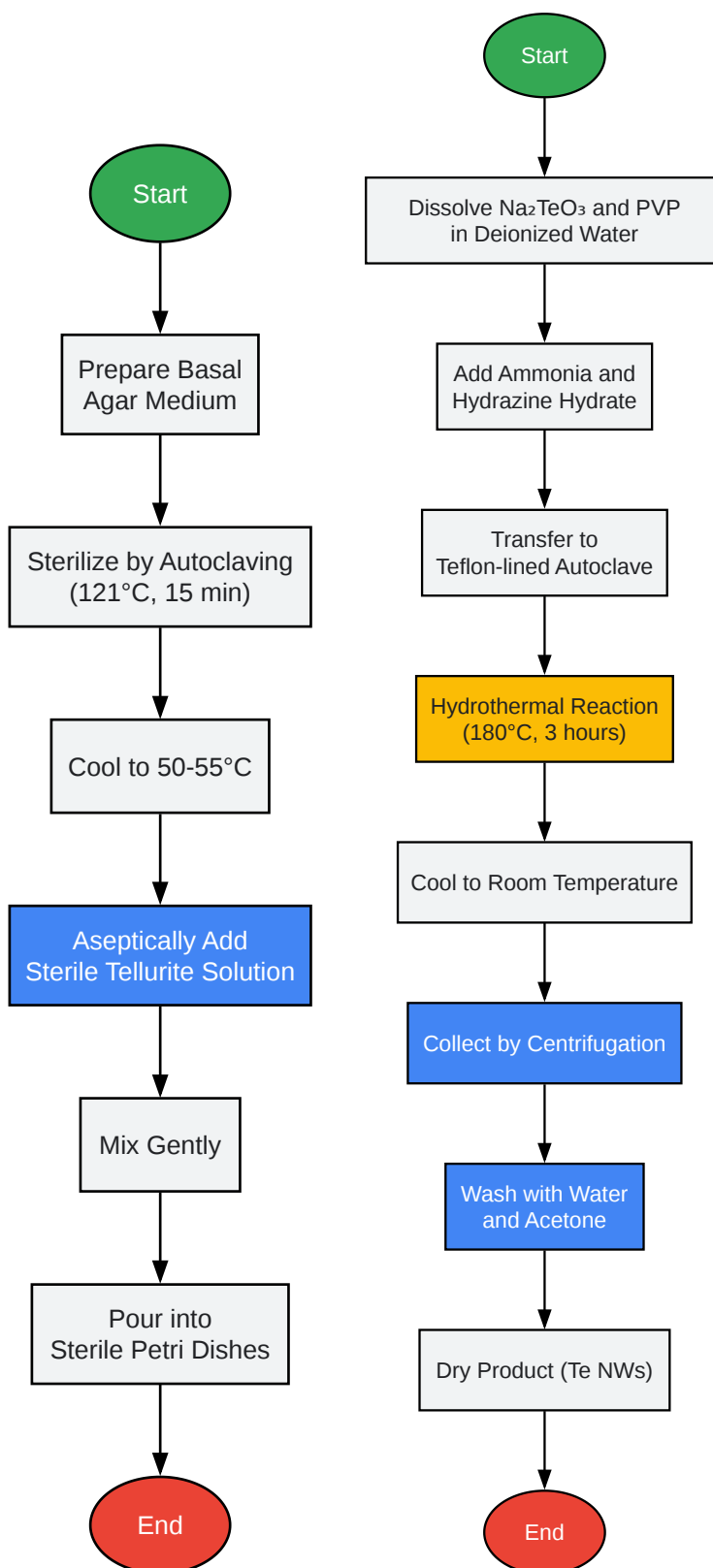
Tellurium compounds, including **sodium tellurate** and the more extensively studied sodium tellurite, are known to be toxic to most living organisms.[3] The primary mechanism of toxicity is the induction of oxidative stress.[4][5] Upon entering a cell, tellurate can interfere with cellular redox balance, leading to the generation of reactive oxygen species (ROS) such as superoxide radicals.[5]

This increase in ROS can lead to a cascade of cellular damage, including:

- Lipid Peroxidation: Damage to cell membranes.
- Protein Oxidation: Impairment of enzyme function.
- DNA Damage: Potentially leading to mutations.[4]

The cell attempts to counteract this oxidative stress by upregulating its antioxidant defense systems, such as superoxide dismutase (SOD) and catalase. However, severe tellurium-induced stress can overwhelm these defenses, leading to cell death.





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